

# Commercial Sources and Technical Overview of Alcaftadine Carboxylic Acid Reference Standard

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## Compound of Interest

Compound Name: Alcaftadine carboxylic acid

Cat. No.: B1666824

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the **Alcaftadine carboxylic acid** reference standard, an essential component for bioanalytical studies and drug metabolism research. Alcaftadine, an H1 histamine receptor antagonist, is primarily metabolized to its active carboxylic acid metabolite. Accurate quantification of this metabolite is critical for pharmacokinetic and pharmacodynamic assessments.

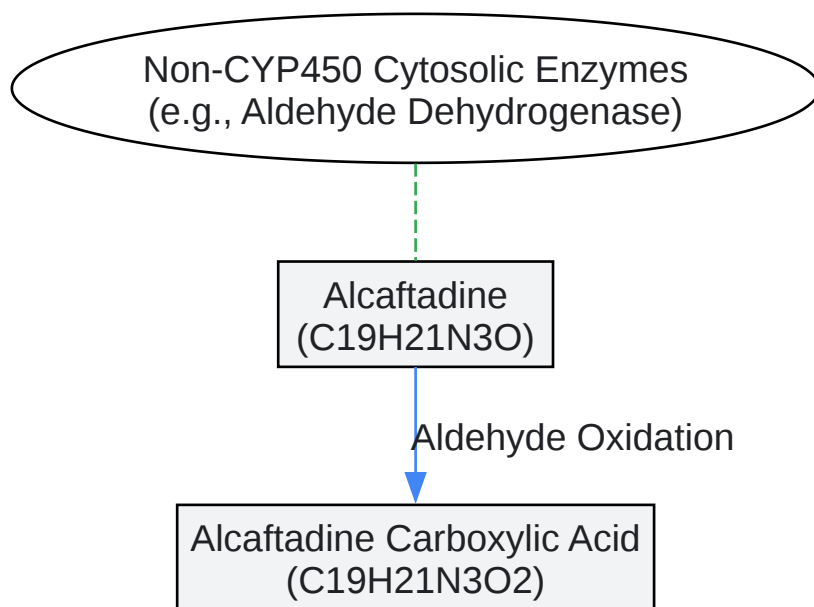
## Commercial Availability of Alcaftadine Carboxylic Acid

A number of specialized chemical suppliers offer **Alcaftadine carboxylic acid** as a reference standard. The following table summarizes key information from various commercial sources to aid in procurement. For pricing and availability, direct inquiry to the suppliers is recommended.

Supplier	Product/Catalogue Number	CAS Number	Molecular Formula
Daicel Pharma Standards	DCTI-A-000257 (for D3 labeled)	147083-93-0 (free base)	C19H21N3O2
Molsyns Research	Not specified	Not specified	C19H21N3O2
Sinco Pharmachem Inc.	A20318	147083-93-0	C19H21N3O2
Acanthus Research	ALC-11-002	147083-76-5	C19H21N3O2
TLC Pharmaceutical Standards	A-199004 (DiHCl salt)	147083-93-0 (free base)	C19H21N3O2 · 2HCl
Immunomart (TargetMol)	T25033	147083-93-0	C19H21N3O2

## Metabolic Pathway of Alcaftadine

Alcaftadine undergoes metabolism to its active carboxylic acid metabolite. This biotransformation is primarily mediated by non-CYP450 cytosolic enzymes, specifically aldehyde oxidation.<sup>[1][2][3][4][5][6]</sup> The primary route of elimination for the active metabolite is unchanged in the urine.<sup>[1][4]</sup>



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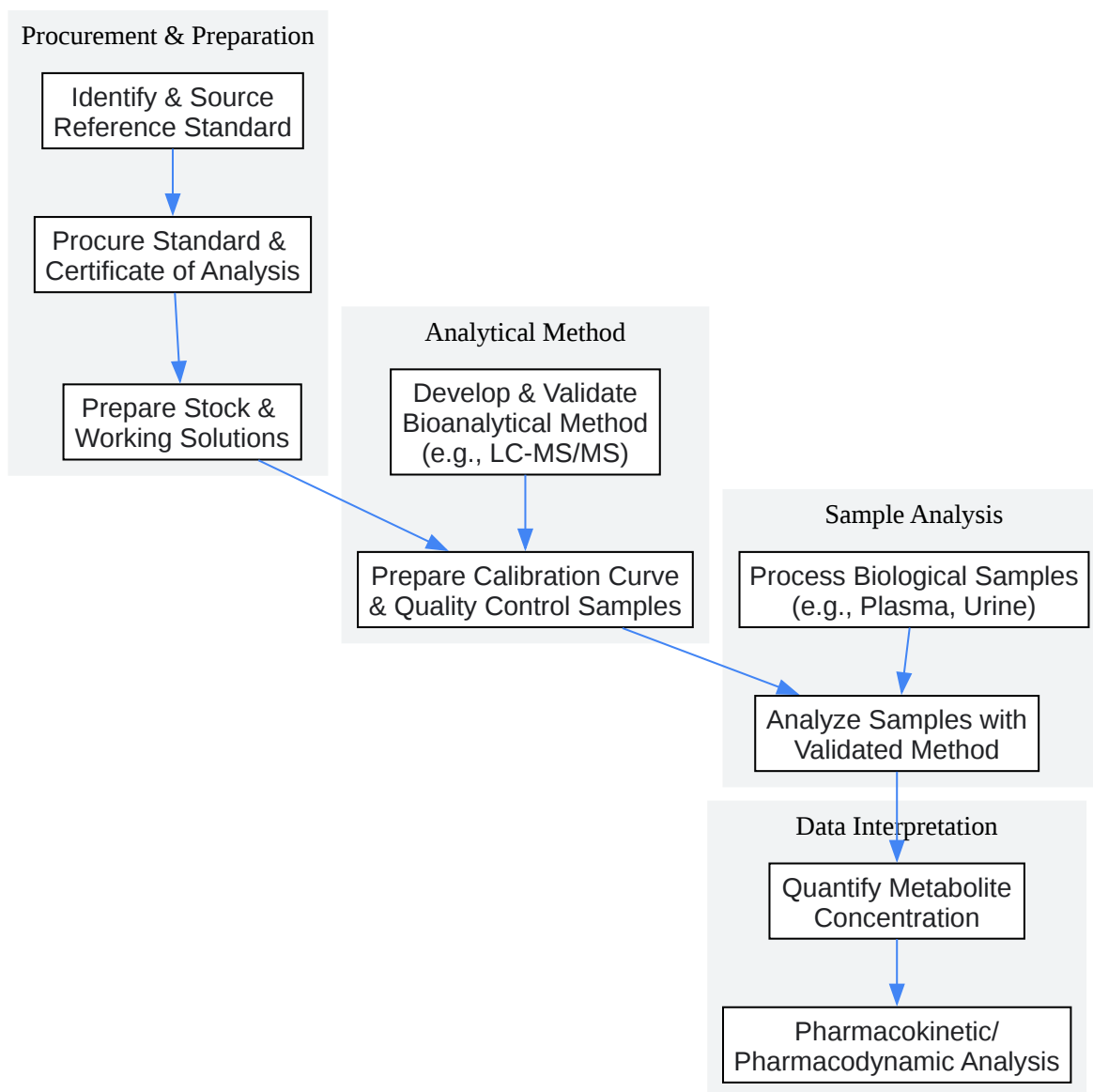
Metabolic conversion of Alcaftadine.

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **Alcaftadine carboxylic acid** as a reference standard are proprietary to the commercial suppliers and are not publicly available. However, several patents describe the synthesis of Alcaftadine, which involves multi-step chemical reactions.<sup>[7][8][9]</sup> The general workflow for utilizing a commercially procured reference standard in a research setting is outlined below.

## General Experimental Workflow for Reference Standard Utilization

The following diagram illustrates a typical workflow for the use of a reference standard in a research or drug development setting, from procurement to data analysis.



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Workflow for reference standard use.

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